

# Navigating Boron Chemistry: A Technical Guide to Trimethylboroxine and Diethylmethoxyborane

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## Compound of Interest

Compound Name: *Boroxine, diethyl methyl-*

Cat. No.: *B15407467*

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The compound "diethyl methylboroxine" does not correspond to a standard chemical entity with an available CAS number or Safety Data Sheet (SDS). The nomenclature is ambiguous. A boroxine is a six-membered ring composed of alternating boron and oxygen atoms with organic substituents on the boron atoms. "Diethyl methylboroxine" could theoretically describe a boroxine ring with two ethyl groups and one methyl group, but this specific compound is not commercially available or well-documented in the chemical literature.

This guide will, therefore, focus on two closely related and commercially significant organoboron compounds that researchers may be seeking when using this ambiguous term: Trimethylboroxine and Diethylmethoxyborane. Both compounds are valuable reagents in organic synthesis and drug discovery.

## Section 1: Trimethylboroxine

Trimethylboroxine is the cyclic trimer of methylboronic acid and a common reagent for introducing methyl groups in organic synthesis.

Chemical Structure:

Caption: Molecular structure of Trimethylboroxine.

## Quantitative Data

| Property          | Value                                                       | Reference |
|-------------------|-------------------------------------------------------------|-----------|
| CAS Number        | 823-96-1                                                    | [1]       |
| Molecular Formula | C <sub>3</sub> H <sub>9</sub> B <sub>3</sub> O <sub>3</sub> | [2]       |
| Molecular Weight  | 125.53 g/mol                                                | [2]       |
| Boiling Point     | 78-80 °C                                                    | [2]       |
| Melting Point     | -38 °C                                                      | [2]       |
| Density           | 0.898 g/mL at 25 °C                                         | [2]       |
| Refractive Index  | n <sub>20/D</sub> 1.362                                     | [2]       |
| Flash Point       | -9 °C (15.8 °F) - closed cup                                | [2]       |

## Safety Data Sheet Summary

### Hazards:

- Highly flammable liquid and vapor.
- Causes severe skin burns and eye damage.

### Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Experimental Protocols

### 1.3.1 Palladium-Catalyzed Methylation of Aryl Halides

Trimethylboroxine is an effective methylating agent in Suzuki-Miyaura coupling reactions.[2][3]

- **Reaction Conditions:** A study describes the methylation of various aryl electrophiles using trimethylboroxine. For instance, the reaction of an aryl halide (1 equivalent) with trimethylboroxine (1.75 equivalents) is carried out in the presence of a palladium catalyst (e.g.,  $[\text{Pd}(\text{allyl})\text{Cl}]_2$  at 5 mol%) and a phosphine ligand (e.g., dppb at 20 mol%) with a base such as CsF (2 equivalents) in a solvent like dioxane at 160 °C for 24 hours under a nitrogen atmosphere.[1]

### 1.3.2 Preparation of CBS Catalysts

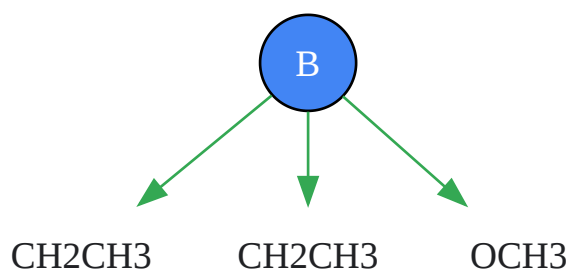
Trimethylboroxine is used in the synthesis of Corey-Bakshi-Shibata (CBS) catalysts, which are employed for asymmetric reductions of ketones.[2][3]

- **General Procedure:** The synthesis involves the reaction of trimethylboroxine with a chiral prolinol derivative. For example, a reliable procedure involves the reaction of trimethylboroxine with diphenylprolinol.[4]

## Section 2: Diethylmethoxyborane

Diethylmethoxyborane, also known as diethylborinic acid methyl ester, is a versatile reagent in organic synthesis, particularly for diastereoselective reductions.

Chemical Structure:



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Caption: Molecular structure of Diethylmethoxyborane.

## Quantitative Data

| Property          | Value                             | Reference |
|-------------------|-----------------------------------|-----------|
| CAS Number        | 7397-46-8                         | [5]       |
| Molecular Formula | C <sub>5</sub> H <sub>13</sub> BO | [5]       |
| Molecular Weight  | 99.97 g/mol                       | [5]       |
| Boiling Point     | 83.2 °C at 760 mmHg               | [6]       |
| Density           | 0.717 g/cm <sup>3</sup>           | [6]       |
| Refractive Index  | n <sub>20/D</sub> 1.387           | [6]       |
| Flash Point       | -6.7 °C (20 °F)                   | [6]       |

## Safety Data Sheet Summary

The safety data for diethylmethoxyborane is often provided for its solutions, typically in THF.

Hazards (for 1.0M solution in THF):

- Highly flammable liquid and vapor.[7]
- Pyrophoric liquid.[7]
- Harmful if swallowed.[7]
- Causes severe skin burns and eye damage.[7]
- May cause respiratory irritation and drowsiness or dizziness.[7]
- Suspected of causing cancer.[7]

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.[7]
- Keep container tightly closed and handle under inert gas.[7]
- Wear protective gloves, protective clothing, eye protection, and face protection.[7]

- IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[7]
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]

## Experimental Protocols

### 2.3.1 Synthesis of Diethylmethoxyborane

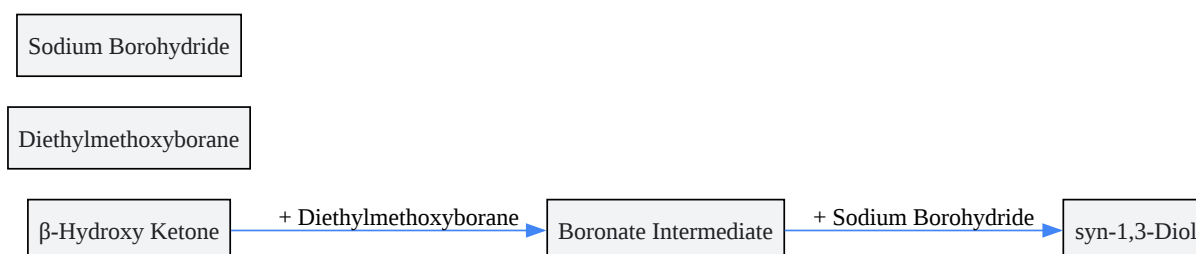
A patented method describes the preparation of diethylmethoxyborane.[8]

- Procedure: In a reaction flask under a nitrogen atmosphere, magnesium turnings and a solution of boron trifluoride etherate in an ether solvent are placed. An ether solution of bromoethane is added dropwise to form ethylmagnesium bromide (a Grignard reagent), which then reacts in situ with boron trifluoride to produce triethylborane. Subsequently, an ether solution of methanol is added dropwise to the triethylborane. The reaction mixture is stirred, and an organic amine stabilizer is added. The resulting solution is separated from the solid byproducts and can be further purified by low-temperature crystallization to remove impurities.[8]

### 2.3.2 Diastereoselective Reduction of $\beta$ -Hydroxy Ketones

Diethylmethoxyborane is used in conjunction with a reducing agent, such as sodium borohydride, for the diastereoselective reduction of  $\beta$ -hydroxy ketones to syn-1,3-diols. This method is notably applied in the synthesis of statins.[9]

- Workflow:



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Caption: Workflow for diastereoselective reduction.

## Conclusion

While the term "diethyl methylboroxine" is not standard, this guide provides comprehensive technical information on two highly relevant and commercially available organoboron reagents: trimethylboroxine and diethylmethoxyborane. The data presented, including physical properties, safety information, and experimental protocols, is intended to be a valuable resource for researchers and professionals in the fields of chemistry and drug development. It is crucial to consult the full Safety Data Sheet before handling these reactive compounds.

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